

calcium periodate crystallization techniques from acidic solutions

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Compound Focus: Calcium periodate

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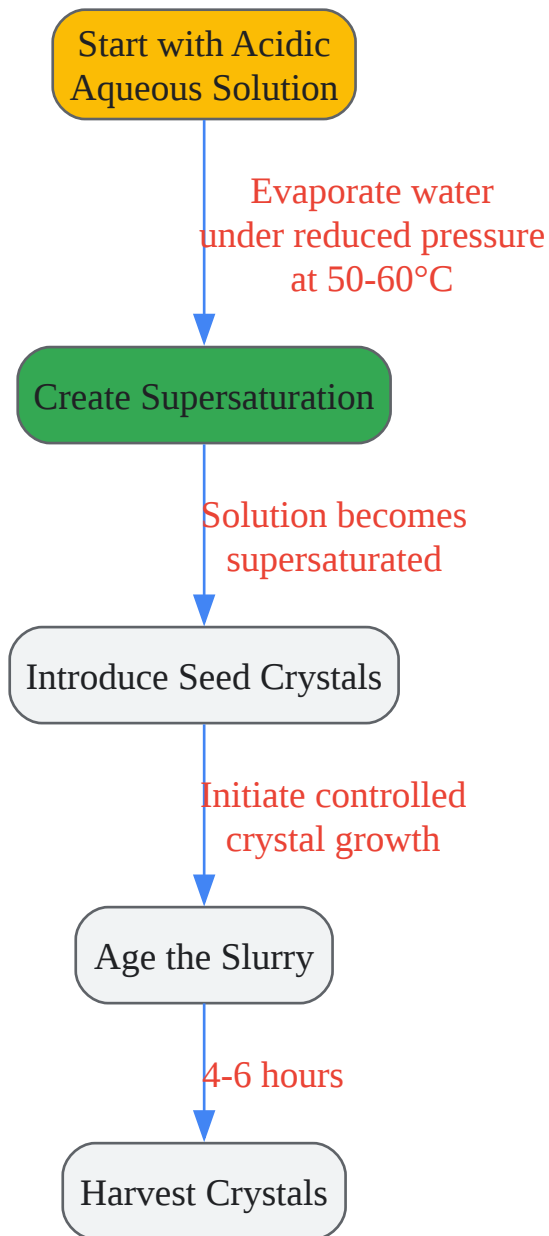
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Crystallization of Calcium Periodate from Acidic Solutions

The most relevant method identified involves crystallizing **calcium periodate** directly from an acidic aqueous solution. This technique uses pH and temperature control to manage solubility and drive crystal formation [1].

- **Objective:** To produce solid **calcium periodate** crystals from a solution by inducing supersaturation.
- **Principle:** The solubility of **calcium periodate** is manipulated by evaporating the solvent under controlled conditions. Maintaining an acidic pH is crucial to prevent the hydrolysis of periodate ions to iodate, thereby preserving the product's integrity [1].

The general workflow for this crystallization process can be summarized as follows:



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Key Technical Parameters

The table below summarizes the critical parameters for the crystallization process as described in the literature [1].

Parameter	Specification / Control	Purpose / Rationale
pH Range	2 - 4	Minimizes hydrolysis of periodate (IO_4^-) to iodate (IO_3^-).
Temperature	50-60°C (evaporation); 10°C (crystallization)	Higher temperature for efficient water removal; lower temperature to maximize yield.
Supersaturation	Achieved by evaporating water under reduced pressure.	Drives the solution to a metastable zone where crystallization can initiate.
Seeding	Introduction of pre-formed calcium periodate seed crystals.	Controls polymorph formation and promotes uniform crystal size distribution.
Aging Time	4 - 6 hours	Allows for optimal crystal growth and size development.

Synthesis Context and Further Research

It's important to note that crystallization is typically a final purification step following a synthesis reaction. The search results also describe a conventional precipitation method to first produce crude **calcium periodate** [1].

- **Precipitation Reaction:** **Calcium periodate** is initially formed as a precipitate by reacting sodium periodate (NaIO_4) with calcium chloride (CaCl_2) in water [1].
- **Industrial Purification:** On an industrial scale, the crude product from precipitation is often dissolved in a minimal amount of hot water and recrystallized to achieve high purity, using ion exchange resins to remove residual ions like sodium (Na^+) or chloride (Cl^-) [1].

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References

1. Buy Calcium periodate | 22700-17-0 [smolecule.com]

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